

Application Notes and Protocols for PROTAC CDK9 Degrader-4 in Cell Culture

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Compound of Interest		
Compound Name:	PROTAC CDK9 degrader-4	
Cat. No.:	B12428977	Get Quote

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Introduction

PROTAC CDK9 degrader-4 is a highly potent and selective heterobifunctional proteolysis-targeting chimera (PROTAC) designed to induce the degradation of Cyclin-Dependent Kinase 9 (CDK9).[1][2][3] As a key component of the positive transcription elongation factor b (P-TEFb) complex, CDK9 plays a crucial role in regulating gene transcription by phosphorylating the C-terminal domain of RNA Polymerase II.[4] Dysregulation of CDK9 activity is implicated in various cancers, making it a compelling therapeutic target.[2][4]

PROTAC CDK9 degrader-4 functions by simultaneously binding to CDK9 and an E3 ubiquitin ligase, thereby inducing the ubiquitination and subsequent proteasomal degradation of CDK9. [4] This event-driven pharmacology offers a powerful approach to modulate CDK9 activity, leading to the downregulation of key oncogenes like MYC and the induction of apoptosis in cancer cells.[5][6] These application notes provide detailed protocols for the use of **PROTAC CDK9 degrader-4** in a cell culture setting.

Mechanism of Action

PROTAC CDK9 degrader-4 operates by hijacking the cell's natural protein disposal system, the ubiquitin-proteasome system. It forms a ternary complex with CDK9 and the Cereblon (CRBN) E3 ubiquitin ligase.[7] This proximity facilitates the transfer of ubiquitin molecules to



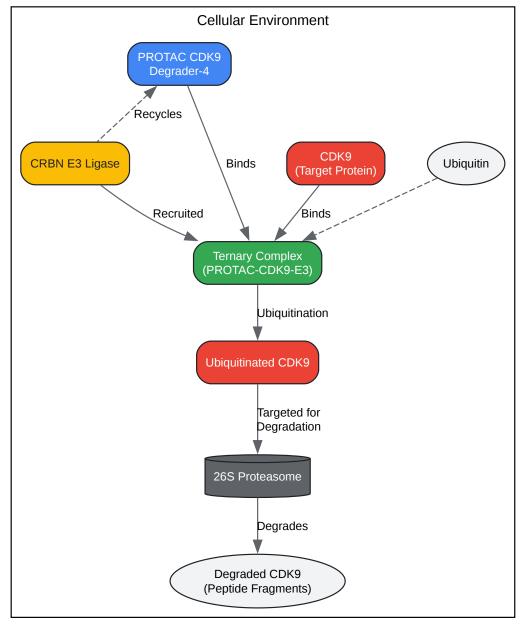
Methodological & Application

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CDK9, marking it for degradation by the 26S proteasome. This catalytic process allows a single molecule of the PROTAC to induce the degradation of multiple CDK9 proteins.[7]

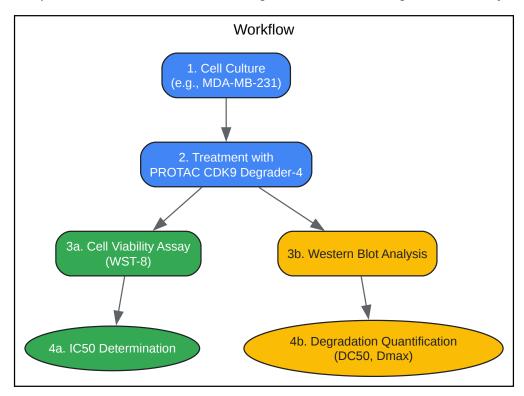


Mechanism of Action of PROTAC CDK9 Degrader-4



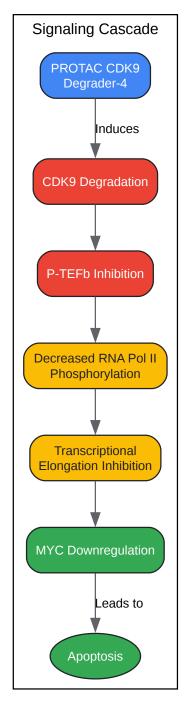


Experimental Workflow for Assessing PROTAC CDK9 Degrader-4 Activity





Downstream Signaling Effects of CDK9 Degradation



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